

Technical Support Center: TIS108 for In Vitro Plant Assays

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Compound of Interest

Compound Name: TIS108

Cat. No.: B15607597

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This technical support center provides researchers, scientists, and drug development professionals with essential information for utilizing **TIS108**, a strigolactone biosynthesis inhibitor, in in vitro plant assays. Detailed protocols, troubleshooting guides, and frequently asked questions are presented to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **TIS108** and what is its primary mechanism of action in plants?

A1: **TIS108** is a triazole-type strigolactone (SL) biosynthesis inhibitor.^{[1][2]} Strigolactones are a class of plant hormones that regulate various aspects of plant development, including shoot branching and root morphology.^[1] **TIS108** functions by inhibiting the production of strigolactones in plants. This leads to phenotypes similar to those observed in strigolactone-deficient mutants, such as increased shoot branching.^[1]

Q2: What is the recommended solvent for dissolving **TIS108**?

A2: The recommended solvent for **TIS108** is dimethyl sulfoxide (DMSO).^[3]

Q3: What are the typical working concentrations of **TIS108** for in vitro plant assays?

A3: The effective working concentration of **TIS108** can vary depending on the plant species and the specific assay. However, studies on Arabidopsis have shown that concentrations in the range of 1-3 μM are effective for inducing a strigolactone-deficient phenotype, such as an increase in shoot branching.^[1] Other studies have utilized concentrations up to 10 μM .^[3] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental system.

Q4: How should I prepare a stock solution of **TIS108**?

A4: A concentrated stock solution of **TIS108** should be prepared in high-quality, anhydrous DMSO. For detailed steps, please refer to the Experimental Protocols section.

Q5: How should I store the **TIS108** stock solution?

A5: **TIS108** stock solutions in DMSO should be stored at -20°C for long-term use. To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller, single-use volumes. While many compounds in DMSO are stable for extended periods when stored properly, it is advisable to prepare fresh stock solutions periodically to ensure compound integrity.^{[4][5][6][7]}

Q6: I observed precipitation when adding my **TIS108** stock solution to the plant growth media. What should I do?

A6: Precipitation upon dilution of a DMSO stock into aqueous media is a common issue, often referred to as "solvent shock." Please refer to the Troubleshooting Guide for detailed steps on how to prevent and resolve this issue.

Data Presentation

Currently, specific quantitative data for **TIS108** solubility in solvents other than DMSO is not readily available in the reviewed literature. The solubility in DMSO is high and generally sufficient for the preparation of concentrated stock solutions for in vitro plant assays.

Solvent	Solubility	Reference
DMSO	$\geq 125 \text{ mg/mL}$	MedChemExpress

Experimental Protocols

Protocol 1: Preparation of a 10 mM TIS108 Stock Solution in DMSO

Materials:

- **TIS108** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **TIS108**: The molecular weight of **TIS108** ($C_{21}H_{23}N_3O_2$) is 365.43 g/mol . To prepare a 10 mM stock solution, you will need 3.6543 mg of **TIS108** per 1 mL of DMSO.
- Weigh **TIS108**: In a sterile environment (e.g., a laminar flow hood), accurately weigh the calculated amount of **TIS108** powder.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the **TIS108** powder.
- Ensure complete dissolution: Vortex the solution thoroughly until all the **TIS108** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but avoid excessive heat.
- Aliquot and store: Aliquot the stock solution into smaller, single-use sterile microcentrifuge tubes. Label each tube clearly with the compound name, concentration, and date of preparation. Store the aliquots at -20°C.

Protocol 2: Dilution of TIS108 Stock Solution into Plant Growth Media

Materials:

- 10 mM **TIS108** stock solution in DMSO
- Sterile plant growth medium (e.g., Murashige and Skoog medium)
- Sterile tubes or flasks for media preparation
- Calibrated pipettes

Procedure:

- Pre-warm the media: Pre-warm the sterile plant growth medium to room temperature or the desired experimental temperature. This can help prevent precipitation.
- Calculate the required volume of stock solution: Determine the volume of the 10 mM **TIS108** stock solution needed to achieve the desired final concentration in your media. For example, to prepare 100 mL of media with a final **TIS108** concentration of 1 μ M, you would add 1 μ L of the 10 mM stock solution.
- Add stock solution to media: While gently swirling or vortexing the media, add the calculated volume of the **TIS108** stock solution dropwise. This gradual addition helps to ensure rapid and even dispersion, minimizing the risk of precipitation.
- Mix thoroughly: After adding the stock solution, cap the container and mix the media well by gentle inversion or swirling.
- Final DMSO concentration: Ensure that the final concentration of DMSO in the plant growth medium is low (typically below 0.1%) to avoid any solvent-induced artifacts in your experiment.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon adding TIS108 stock to media	Solvent Shock: The rapid change from a high concentration of organic solvent (DMSO) to an aqueous environment can cause the compound to precipitate.	- Pre-warm the plant growth media to room temperature. - Add the TIS108 stock solution dropwise while gently swirling or vortexing the media. - Prepare an intermediate dilution of the TIS108 stock in media before adding it to the final volume.
Concentration Exceeds Solubility Limit: The final concentration of TIS108 in the media may be too high.	- Perform a dose-response experiment to determine the lowest effective concentration. - If a high concentration is necessary, consider preparing a fresh, more dilute stock solution to minimize the volume of DMSO added.	
Inconsistent or no biological effect of TIS108	Degradation of TIS108: The compound may have degraded due to improper storage or handling.	- Prepare a fresh stock solution of TIS108. - Ensure the DMSO stock is stored at -20°C in small, single-use aliquots to avoid repeated freeze-thaw cycles. [4] [5] [6] [7]
Incorrect Final Concentration: Errors in calculation or pipetting can lead to a lower than expected final concentration.	- Double-check all calculations for dilution. - Use calibrated pipettes for accurate measurement.	
Media Composition: Components in the plant growth media may interact with and inactivate TIS108.	- Review the composition of your media. While specific interactions with TIS108 are not well-documented, complex media components can	

sometimes affect compound activity.

Visible particles or cloudiness in the TIS108 stock solution

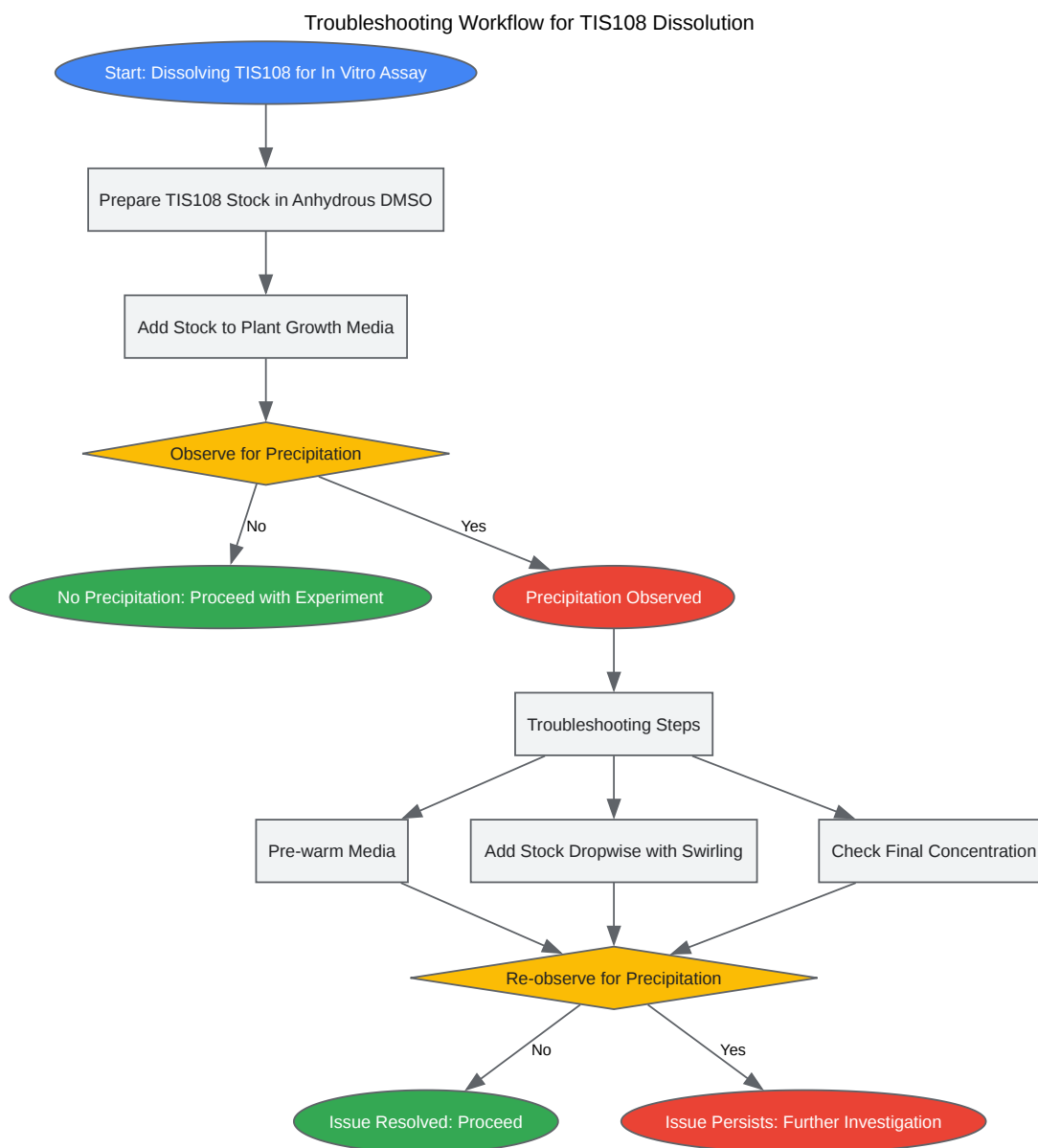
Incomplete Dissolution: The TIS108 may not have fully dissolved in the DMSO.

- Vortex the stock solution for a longer period. - Gentle warming (e.g., 37°C) can aid dissolution.

Moisture Contamination:
DMSO is hygroscopic and can absorb moisture from the air, which may reduce the solubility of the compound.

- Use anhydrous DMSO for preparing stock solutions. - Keep stock solution vials tightly sealed.

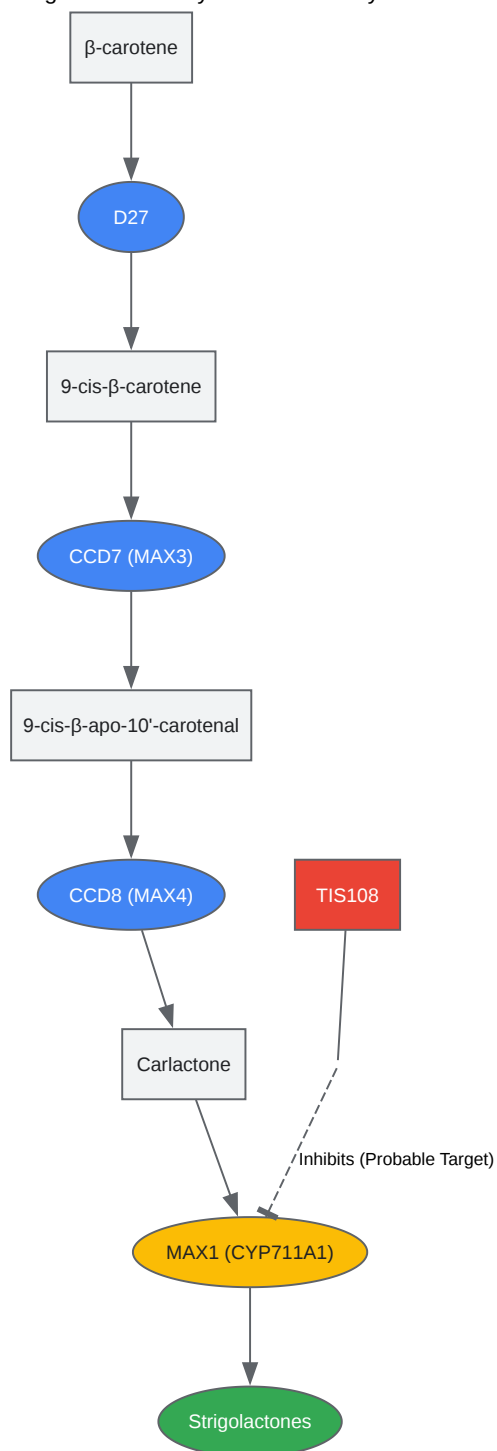
Mandatory Visualization



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Caption: Troubleshooting workflow for dissolving **TIS108**.

Simplified Strigolactone Biosynthesis Pathway and TIS108 Inhibition

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Caption: **TIS108** likely inhibits the P450 enzyme MAX1.

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References

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